

Technical Monograph: 3-Chloro-3-(4-chlorophenyl)acrylonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-3-(4-chlorophenyl)acrylonitrile

CAS No.: 78583-86-5

Cat. No.: B1587992

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CAS Number: 78583-86-5[1][2]

Executive Summary

3-Chloro-3-(4-chlorophenyl)acrylonitrile (CAS: 78583-86-5) is a highly specialized vinyl nitrile intermediate used primarily in the synthesis of heterocyclic pharmaceutical agents and agrochemicals.[1][2][3] Characterized by its electrophilic

-carbon, this compound serves as a "linchpin" motif for constructing polysubstituted pyrazoles, pyrimidines, and thiazoles via cyclocondensation reactions.

This guide provides a rigorous technical analysis of the compound's physicochemical identity, validated synthesis protocols, and downstream applications in drug discovery, specifically targeting kinase inhibitors and antifungal pharmacophores.

Chemical Identity & Physicochemical Properties

The compound exists as a mixture of E and Z isomers, though the Z-isomer is often the thermodynamic product and the primary subject of commercial availability.

Table 1: Core Chemical Data

Property	Specification
CAS Number	78583-86-5
IUPAC Name	(Z)-3-Chloro-3-(4-chlorophenyl)prop-2-enenitrile
Molecular Formula	C
	H
	Cl
	N
Molecular Weight	198.05 g/mol
MDL Number	MFCD00052456
Appearance	White to pale yellow crystalline solid or oil (purity dependent)
Melting Point	45–50 °C (Isomer dependent)
Solubility	Soluble in DCM, Chloroform, DMSO; Insoluble in Water
Reactivity Profile	Electrophilic Michael acceptor; susceptible to nucleophilic vinylic substitution (S V)

Synthesis & Manufacturing Protocols

The synthesis of **3-Chloro-3-(4-chlorophenyl)acrylonitrile** is a critical workflow requiring strict moisture control due to the sensitivity of the chlorinating agents. The industry-standard route proceeds via the chlorodehydration of 4-chlorobenzoylacetonitrile.

Retrosynthetic Logic

The target molecule is a

-chloroacrylonitrile. The most direct disconnection is at the C-Cl bond, tracing back to the enol form of the corresponding

-ketonitrile.

Step-by-Step Synthesis Protocol

Precursor: 4-Chlorobenzoylacetonitrile (CAS: 4640-66-8) Reagents: Phosphorus Oxychloride (POCl

), Phosphorus Pentachloride (PCl

)

Stage 1: Preparation of the Vinylic Chloride

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, N inlet, and a pressure-equalizing addition funnel.
- Solvation: Dissolve 4-chlorobenzoylacetonitrile (1.0 eq) in anhydrous dichloromethane (DCM) or use neat POCl as the solvent if high thermal drive is required.
- Chlorination:
 - Method A (POCl): Add POCl (5.0 eq) and a catalytic amount of DMF (Vilsmeier-Haack conditions). Heat to reflux (105 °C) for 4–6 hours.
 - Method B (PCl): Add PCl (1.1 eq) in portions at 0 °C, then warm to room temperature. This method is more aggressive and often yields higher conversion rates.

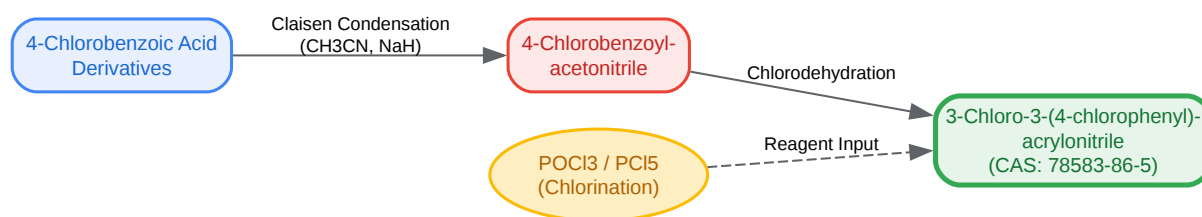
- Quenching (Critical): Cool the reaction mixture to 0 °C. Pour slowly onto crushed ice with vigorous stirring to hydrolyze excess phosphoryl chlorides. Caution: Exothermic reaction releases HCl gas.
- Extraction: Extract the aqueous phase with DCM (3x). Wash combined organics with saturated NaHCO (to remove acidic byproducts) and brine.
- Purification: Dry over anhydrous Na

SO

, concentrate in vacuo. The crude oil is purified via silica gel column chromatography (Eluent: Hexane/EtOAc 95:5) to separate the Z and E isomers.

Reaction Pathway Visualization

The following diagram illustrates the chemical flow from the benzoic acid derivative to the final vinyl nitrile target.



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Figure 1: Synthetic pathway transforming benzoic acid derivatives into the target vinyl nitrile via the beta-ketonitrile intermediate.

Applications in Drug Discovery

The 3-chloro-acrylonitrile moiety is a "privileged structure" in medicinal chemistry, serving as a masked 1,3-dicarbonyl equivalent. Its reactivity is defined by the "push-pull" electronic effect of the electron-withdrawing nitrile and the leaving group ability of the chlorine.

Heterocycle Construction

The primary utility of CAS 78583-86-5 is in the synthesis of 3-amino-5-arylpyrazoles and pyrimidines.

- Pyrazole Synthesis: Reaction with hydrazine hydrate (NH

NH

) effects a tandem S

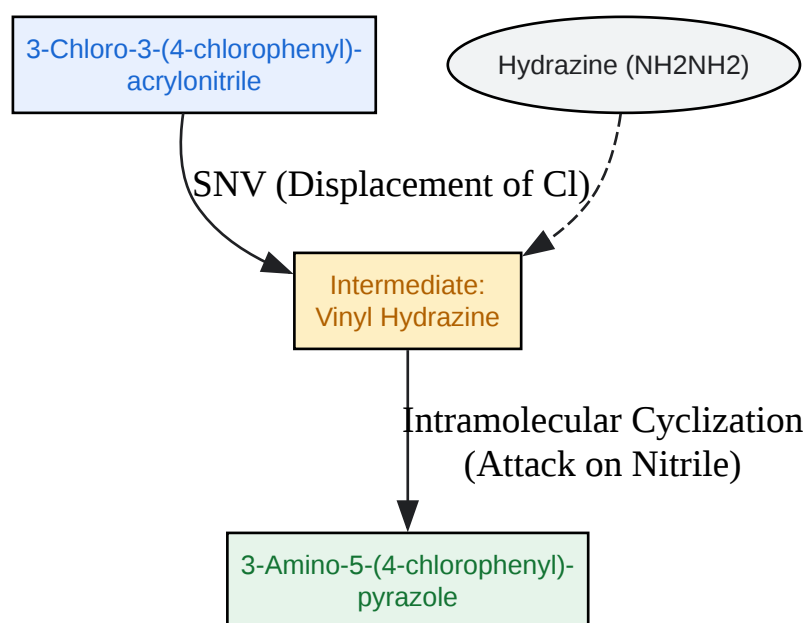
V (substitution of Cl) followed by cyclization onto the nitrile. These pyrazole cores are foundational in p38 MAP kinase inhibitors and COX-2 inhibitors.

- Pyrimidine Synthesis: Reaction with amidines (e.g., acetamidine) yields substituted pyrimidines, common in antifungal agents and oncology pharmacophores.

Mechanistic Workflow: Pyrazole Formation

The conversion to pyrazoles is the most cited application. The mechanism involves an initial addition-elimination at the

-carbon.



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Figure 2: Mechanistic cascade for the conversion of the vinyl nitrile to the bioactive aminopyrazole scaffold.

Safety & Handling (E-E-A-T)

As a Senior Application Scientist, I must emphasize that this compound combines the toxicity of nitriles with the reactivity of alkyl halides.

- Acute Toxicity: Nitriles can metabolize to release cyanide ions in vivo. Treat all exposures as potential cyanide poisoning.
- Skin/Eye: Severe irritant. The vinyl chloride moiety is a potent alkylating agent, posing potential sensitization risks.
- PPE Requirements:
 - Respiratory: Full-face respirator with ABEK filters (organic vapor/acid gas).
 - Dermal: Double-gloving with Nitrile (inner) and Laminate film (Silver Shield®) outer gloves is recommended due to the compound's penetrative organic solubility.
- Storage: Store at 2–8 °C under inert atmosphere (Argon). Moisture sensitive; hydrolysis yields the precursor ketonitrile and HCl.

References

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